

# A Comparative Analysis of Oxaziridine Reactivity with Diverse Nucleophiles

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## Compound of Interest

Compound Name: Oxaziridine

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This guide provides an objective comparison of the reactivity of **oxaziridines** with various classes of nucleophiles, supported by experimental data. **Oxaziridines**, three-membered heterocyclic compounds containing a C-N-O ring, are versatile reagents in organic synthesis, capable of acting as both electrophilic aminating and oxidizing agents. Their reactivity is highly tunable based on the substituents on the nitrogen and carbon atoms of the **oxaziridine** ring, making them valuable tools in modern synthetic chemistry.

## The Dichotomy of Oxaziridine Reactivity: N- vs. O-Atom Transfer

The reactivity of an **oxaziridine** towards a nucleophile is primarily dictated by the nature of the substituent on the nitrogen atom. This substituent governs whether the **oxaziridine** will act as a nitrogen-transfer (amination) or an oxygen-transfer (oxidation) agent.

- **Nitrogen Atom Transfer (Amination):** **Oxaziridines** with small, non-electron-withdrawing substituents on the nitrogen, such as hydrogen (N-H), alkyl (N-alkyl), or tert-butoxycarbonyl (N-Boc), tend to undergo nucleophilic attack at the nitrogen atom. This results in the transfer of the nitrogen atom to the nucleophile.
- **Oxygen Atom Transfer (Oxidation):** Conversely, **oxaziridines** bearing strong electron-withdrawing groups on the nitrogen, most notably sulfonyl groups (e.g., in Davis' reagents),

favor nucleophilic attack at the electrophilic oxygen atom. This leads to the oxidation of the nucleophile. The steric bulk of the N-substituent also plays a role, with larger groups sterically hindering attack at the nitrogen and thus promoting oxygen transfer.[1]

This guide will systematically explore the reactivity of **oxaziridines** with N-, O-, C-, and S-nucleophiles, presenting quantitative data, detailed experimental protocols for key transformations, and mechanistic diagrams to illustrate the underlying principles.

## Reactivity with N-Nucleophiles: Electrophilic Amination

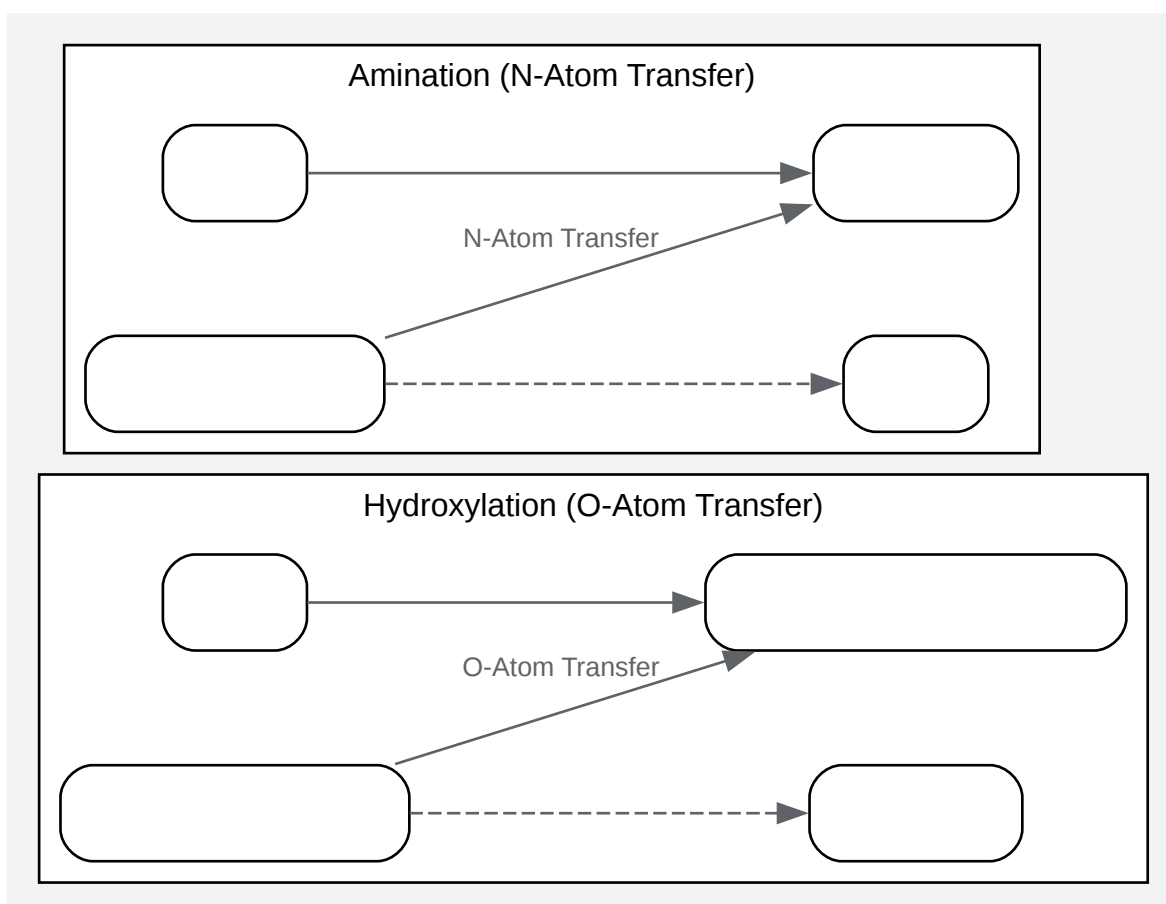
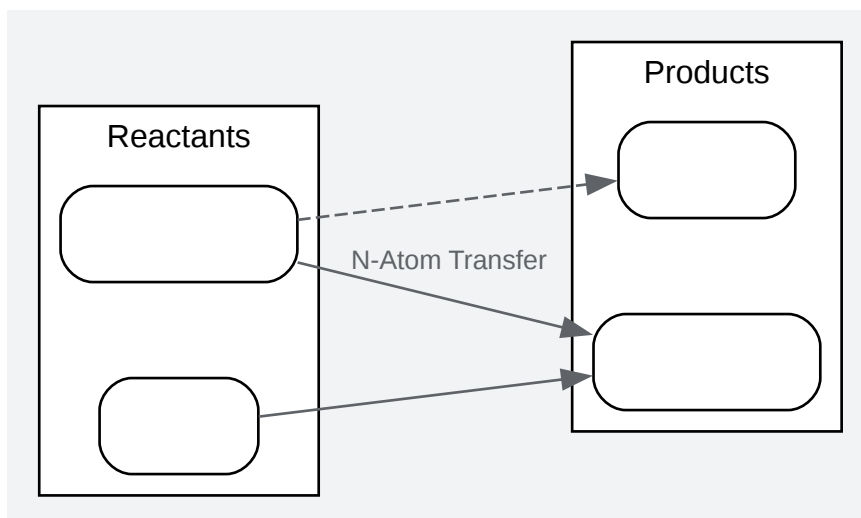
**Oxaziridines**, particularly those with N-H or N-Boc substituents, are effective reagents for the electrophilic amination of various nitrogen-containing nucleophiles, such as primary and secondary amines, to form hydrazines.[1] A significant advantage of certain N-Boc-**oxaziridines** is the avoidance of imine byproducts, which can be a problem with aldehyde-derived **oxaziridines**. [2]

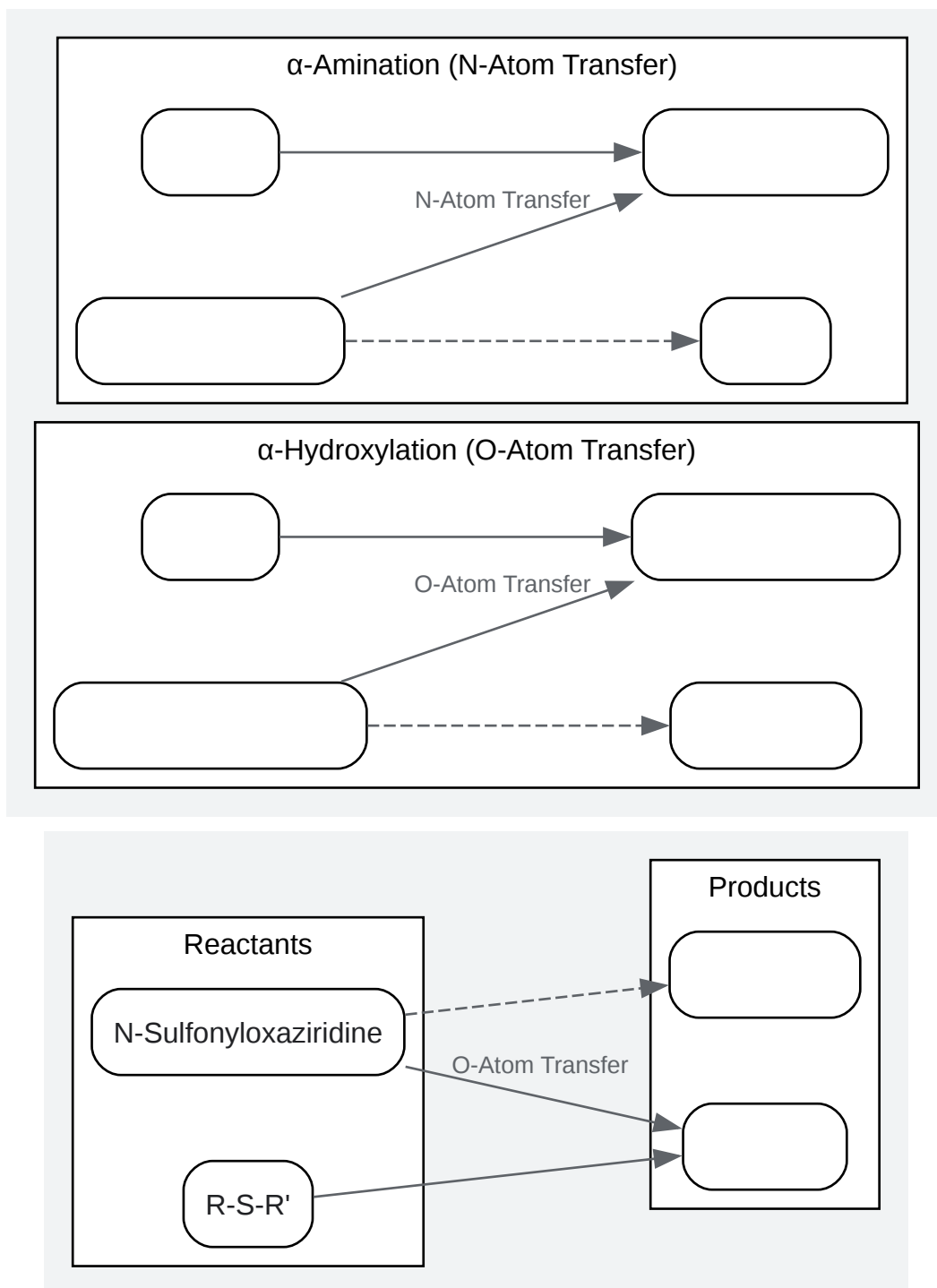
Nucleophile	Oxaziridine Reagent	Product	Yield (%)	Reference
Benzylamine	Diethylketomalonate-derived N-Boc-oxaziridine	N-Boc-N'-benzylhydrazine	75	[Armstrong et al., Org. Lett. 2005, 7, 713-716]
Aniline	Diethylketomalonate-derived N-Boc-oxaziridine	N-Boc-N'-phenylhydrazine	68	[Armstrong et al., Org. Lett. 2005, 7, 713-716]
3-(Aminomethyl)pyridine	Diethylketomalonate-derived N-Boc-oxaziridine	N-Boc-N'-(pyridin-3-ylmethyl)hydrazine	55	[Armstrong et al., Org. Lett. 2005, 7, 713-716]
Morpholine	Diethylketomalonate-derived N-Boc-oxaziridine	N-Boc-N-morpholinohydrazine	85	[Armstrong et al., Org. Lett. 2005, 7, 713-716]
Phenylalanine methyl ester	Diethylketomalonate-derived N-Boc-oxaziridine	N-Boc-N'-(1-methoxycarbonyl-2-phenylethyl)hydrazine	70	[Armstrong et al., Org. Lett. 2005, 7, 713-716]

## Experimental Protocol: Amination of Benzylamine

To a solution of benzylamine (1.0 mmol) in dichloromethane (6 mL) is added diethylketomalonate-derived N-Boc-**oxaziridine** (1.0 mmol). The reaction mixture is stirred at room temperature for 24 hours. The solvent is then removed under reduced pressure, and the residue is purified by flash column chromatography on silica gel to afford N-Boc-N'-benzylhydrazine.

### Reaction Pathway for N-Nucleophile Amination





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## References

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- 2. pubs.acs.org [pubs.acs.org]
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